

Spectroscopic Profile of 1-Cyclopentylpiperidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-Cyclopentylpiperidine

CAS No.: 7335-04-8

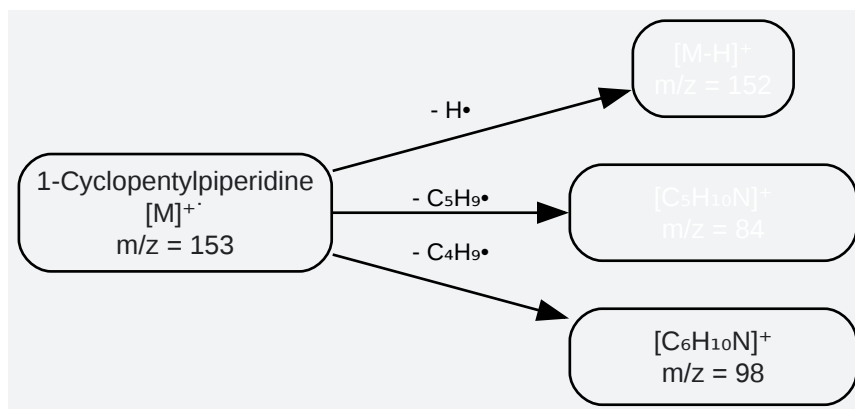
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This guide provides an in-depth analysis of the spectral data for **1-Cyclopentylpiperidine**, a saturated heterocyclic amine. As a key structural motif in various pharmacologically active compounds, a thorough understanding of its spectroscopic characteristics is paramount for researchers in medicinal chemistry and drug development. This document offers a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, providing insights into its structural confirmation and physicochemical properties. The spectral data presented herein is based on high-quality predictions from established spectroscopic software, offering a reliable reference for experimental work.

Molecular Structure and Spectroscopic Overview

1-Cyclopentylpiperidine possesses a piperidine ring N-substituted with a cyclopentyl group. This seemingly simple structure presents distinct spectroscopic features arising from the interplay of the two cyclic systems. The conformational flexibility of both the piperidine and cyclopentyl rings can influence the spectral output, particularly in NMR.



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Caption: Proposed Mass Spectrometry Fragmentation Pathway.

Experimental Protocols

The following are generalized protocols for acquiring the spectral data discussed.

NMR Spectroscopy

- **Sample Preparation:** Dissolve ~5-10 mg of **1-Cyclopentylpiperidine** in ~0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.
- **¹H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16-32 scans.
- **¹³C NMR Acquisition:** Acquire the spectrum on the same instrument. A proton-decoupled experiment is standard. Typical parameters include a 45° pulse angle, a 2-second relaxation delay, and 1024-4096 scans.
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy

- **Sample Preparation:** For a liquid sample, a thin film can be prepared by placing a drop of the compound between two NaCl or KBr plates.

- Acquisition: Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically over a range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands and compare them to known correlation tables.

Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the compound into the mass spectrometer, often via a Gas Chromatography (GC-MS) or direct infusion method.
- Ionization: Use Electron Ionization (EI) at 70 eV for fragmentation analysis.
- Mass Analysis: Analyze the resulting ions using a mass analyzer (e.g., quadrupole, time-of-flight).
- Data Interpretation: Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure.

Conclusion

The predicted spectral data for **1-Cyclopentylpiperidine** provides a robust framework for its identification and structural verification. The combination of ^1H and ^{13}C NMR, IR, and MS offers a complementary and comprehensive spectroscopic profile. This guide serves as a valuable resource for researchers, enabling them to confidently interpret experimental data and integrate this important chemical entity into their research and development workflows.

References

- SpectraBase. 1-Cyclopentyl-piperidine. [[Link](#)]
- National Institute of Standards and Technology. Piperidine, 1-pentyl-. In: NIST Chemistry WebBook. [[Link](#)]
- CDC Stacks. Piperidine: vibrational assignment, conformational analysis, and chemical thermodynamic properties. [[Link](#)]

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